

# Personal protective equipment for handling 2-Hydroxy-5-nitrobenzonitrile

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## Compound of Interest

Compound Name: 2-Hydroxy-5-nitrobenzonitrile

Cat. No.: B1279109

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## Essential Safety and Handling Guide for 2-Hydroxy-5-nitrobenzonitrile

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **2-Hydroxy-5-nitrobenzonitrile** (CAS No. 39835-09-1). Adherence to these guidelines is critical for ensuring laboratory safety and regulatory compliance.

## Hazard Identification and Personal Protective Equipment (PPE)

**2-Hydroxy-5-nitrobenzonitrile** is a hazardous substance that requires careful handling to prevent adverse health effects. The primary hazards include acute toxicity if swallowed, in contact with skin, or inhaled, and it can cause skin and serious eye irritation.<sup>[1][2]</sup>

## Recommended Personal Protective Equipment

Proper PPE is the first line of defense against exposure. The following table summarizes the required PPE for handling this chemical.

PPE Category	Specification	Standard Compliance
Eye and Face Protection	Safety glasses with side-shields or safety goggles.[3] A face shield may be required for splash hazards.	EN166 (EU) or NIOSH (US) approved
Hand Protection	Chemical-resistant gloves. While specific breakthrough time data for 2-Hydroxy-5-nitrobenzonitrile is not available, nitrile gloves are generally recommended for splash protection against nitriles and nitro compounds. [3] It is crucial to inspect gloves before use and change them immediately if contaminated.	EN 374
Skin and Body Protection	A lab coat or impervious clothing should be worn to prevent skin contact.	N/A
Respiratory Protection	For nuisance exposures or when handling powder outside of a fume hood, a P95 (US) or P1 (EU) particle respirator is recommended. For higher-level protection, use an OV/AG/P99 (US) or ABEK-P2 (EU) respirator cartridge.[3] Work should ideally be conducted in a well-ventilated area or a chemical fume hood.	NIOSH (US) or CEN (EU) approved

## Safe Handling and Storage

Adherence to proper handling and storage procedures is essential to minimize risk.

## Operational Plan: Step-by-Step Handling Procedure

- Preparation:
  - Ensure a calibrated and certified chemical fume hood is available and functioning correctly.
  - Assemble all necessary equipment and reagents before starting work.
  - Verify that an emergency eyewash station and safety shower are accessible and operational.
  - Put on all required PPE as detailed in the table above.
- Handling:
  - Conduct all manipulations of **2-Hydroxy-5-nitrobenzonitrile**, especially weighing and transferring of the solid, within a chemical fume hood to avoid inhalation of dust.[\[3\]](#)
  - Avoid contact with skin and eyes.[\[3\]](#)
  - Use appropriate tools (e.g., spatulas, weighing paper) to handle the solid.
  - Keep containers of the chemical tightly closed when not in use.
- Post-Handling:
  - Decontaminate all surfaces and equipment that have come into contact with the chemical.
  - Properly remove and dispose of contaminated gloves and other disposable PPE in a designated hazardous waste container.[\[3\]](#)
  - Wash hands thoroughly with soap and water after handling the chemical, even if gloves were worn.[\[3\]](#)

## Storage Plan

- Store **2-Hydroxy-5-nitrobenzonitrile** in a tightly closed, properly labeled container.

- Keep in a cool, dry, and well-ventilated area away from incompatible materials.
- While specific incompatibilities for this compound are not detailed in the provided search results, as a general precaution for nitriles and nitro compounds, avoid storage with strong acids, bases, and oxidizing agents.

## Emergency Procedures

In the event of an exposure or spill, immediate and appropriate action is crucial.

### First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[3]
Skin Contact	Immediately wash the affected area with plenty of soap and water for at least 15 minutes. Remove contaminated clothing. Seek medical attention.[3]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[3]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.[3]

## Spill Response Plan

- Evacuate: Immediately evacuate the area of the spill.
- Ventilate: Ensure the area is well-ventilated, if safe to do so.

- Contain: Prevent the spread of the solid material. Avoid creating dust.[3]
- Clean-up (for minor spills):
  - Wear appropriate PPE, including respiratory protection.
  - Carefully sweep up the solid material and place it into a suitable, labeled container for hazardous waste disposal.[3]
  - Clean the spill area with a damp cloth or paper towels to avoid generating dust.
  - Place all contaminated cleaning materials into the hazardous waste container.
- For Major Spills: Evacuate the laboratory, close the doors, and contact your institution's emergency response team.

## Disposal Plan

Proper disposal of **2-Hydroxy-5-nitrobenzonitrile** and its contaminated materials is mandatory to ensure environmental safety and regulatory compliance.

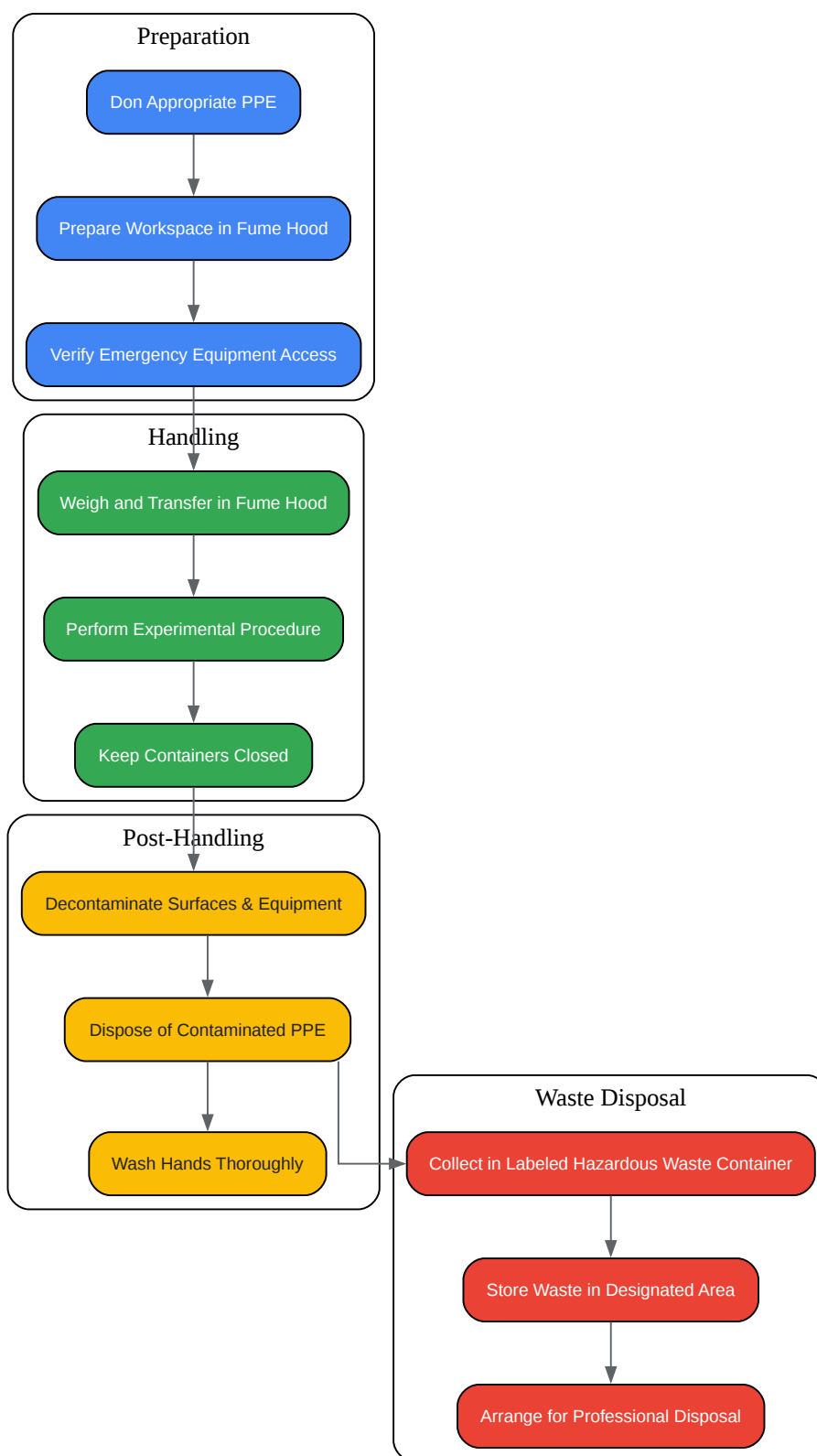
## Step-by-Step Disposal Procedure

- Waste Segregation:
  - Collect all waste containing **2-Hydroxy-5-nitrobenzonitrile**, including unused product, contaminated PPE, and spill cleanup materials, in a designated and clearly labeled hazardous waste container.
  - Do not mix this waste with other chemical waste streams unless compatibility is confirmed. As a precaution, avoid mixing with strong acids, bases, and oxidizing agents.
- Containerization:
  - Use a compatible, leak-proof container for waste collection.
  - Keep the waste container closed at all times except when adding waste.
- Labeling:

- Clearly label the waste container with "Hazardous Waste" and the full chemical name: "**2-Hydroxy-5-nitrobenzonitrile**".
- Include the CAS number (39835-09-1) and any other information required by your institution.
- Storage of Waste:
  - Store the hazardous waste container in a designated, secure, and well-ventilated area, away from incompatible materials.
- Final Disposal:
  - The recommended method of disposal is incineration in a chemical incinerator equipped with an afterburner and scrubber.[3]
  - Arrange for the collection and disposal of the hazardous waste through a licensed professional waste disposal service.[3] Do not attempt to dispose of this chemical down the drain or in regular trash.[3]

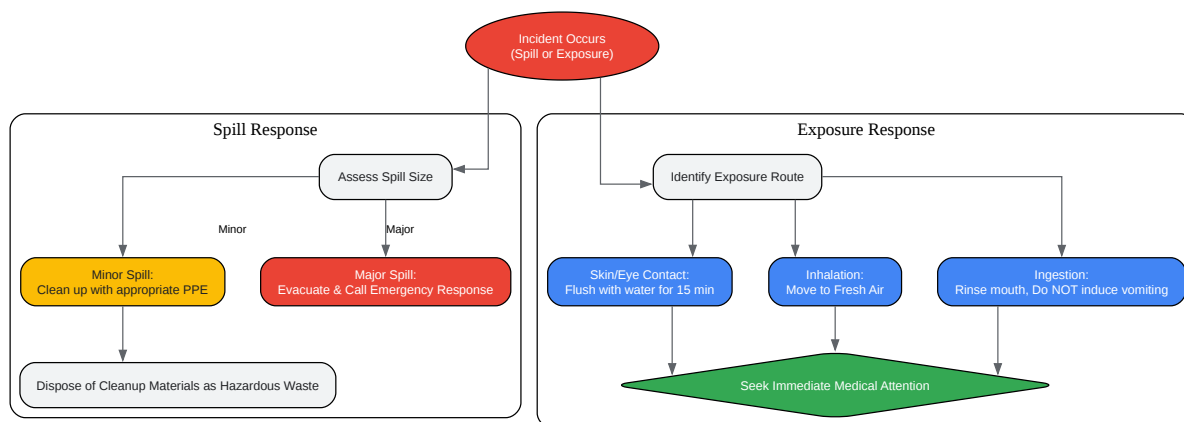
## Experimental Workflow and Logic Diagrams

To provide a clear visual guide, the following diagrams illustrate the safe handling workflow and the decision-making process for handling **2-Hydroxy-5-nitrobenzonitrile**.



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Caption: Safe Handling Workflow for **2-Hydroxy-5-nitrobenzonitrile**.



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Caption: Emergency Response Logic for **2-Hydroxy-5-nitrobenzonitrile** Incidents.

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## References

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- To cite this document: BenchChem. [Personal protective equipment for handling 2-Hydroxy-5-nitrobenzonitrile]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1279109#personal-protective-equipment-for-handling-2-hydroxy-5-nitrobenzonitrile]

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